

Experimental Design for EN219 in Targeted Protein Degradation: Application Notes and Protocols

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Compound of Interest

Compound Name: EN219

Cat. No.: B15574252

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Introduction

EN219 is a covalent ligand that specifically targets the E3 ubiquitin ligase RNF114, binding to cysteine 8 in its intrinsically disordered region.[1] This interaction makes **EN219** a valuable tool for targeted protein degradation (TPD), a revolutionary strategy in drug discovery that utilizes the cell's own protein disposal machinery to eliminate disease-causing proteins. By incorporating **EN219** into a Proteolysis Targeting Chimera (PROTAC), researchers can hijack the ubiquitin-proteasome system to induce the degradation of specific proteins of interest (POIs).

These application notes provide detailed protocols for utilizing **EN219** in TPD studies, from initial characterization of its effects on RNF114 to its application in PROTACs for degrading specific targets like BRD4.

Quantitative Data Summary

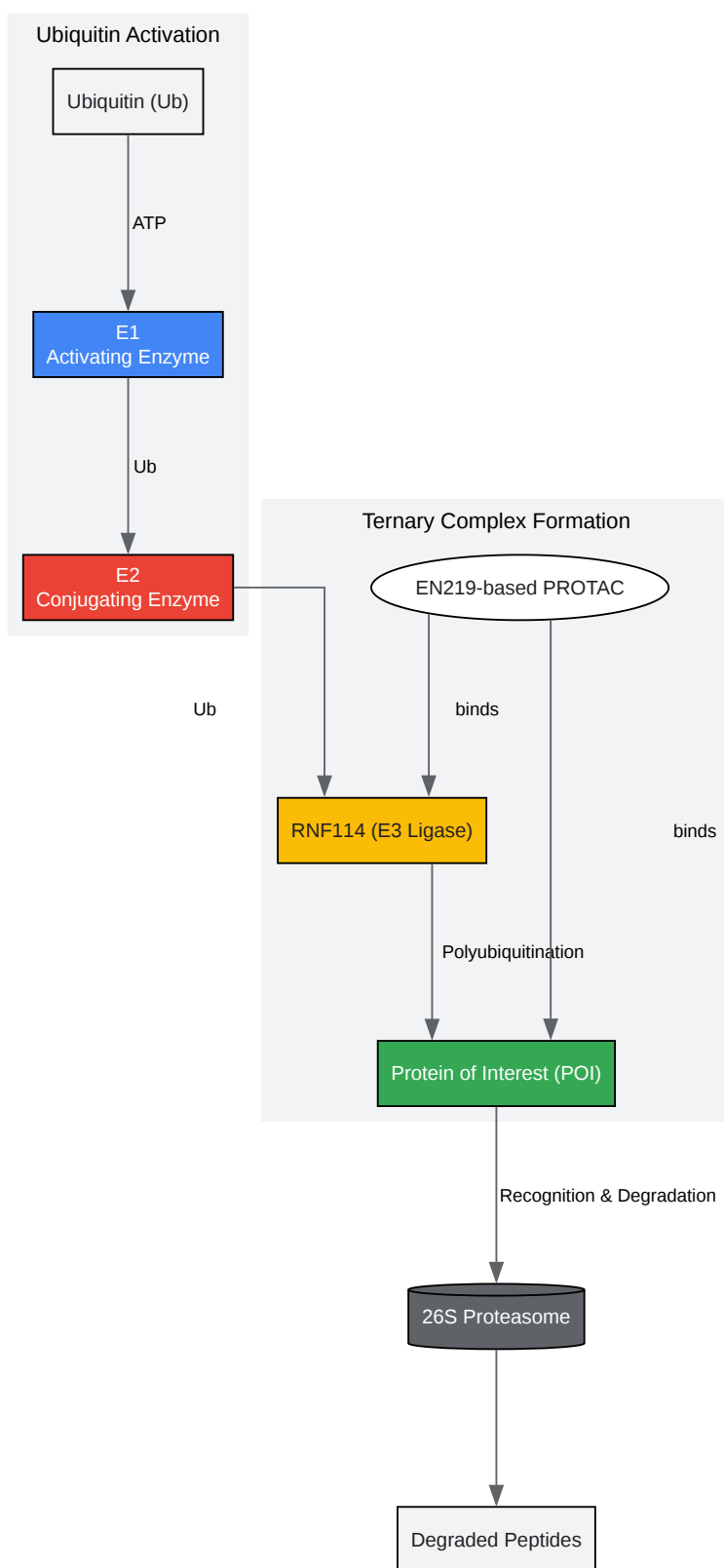
The following table summarizes key quantitative parameters for **EN219** and an exemplary **EN219**-based PROTAC.

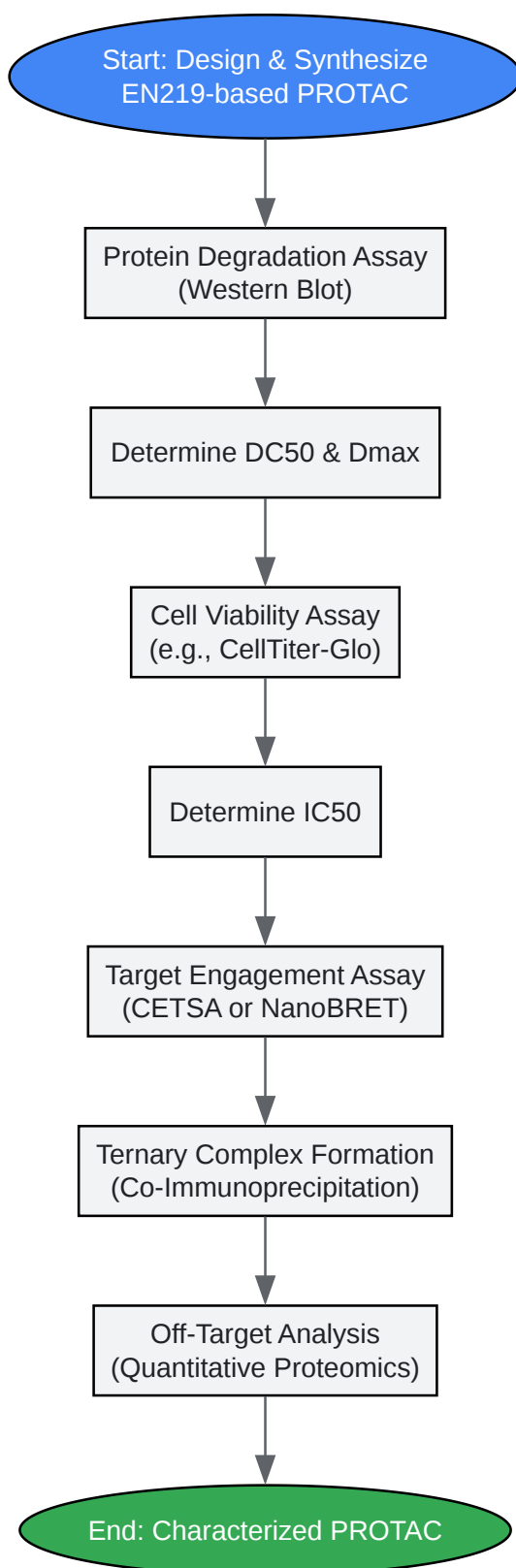
Parameter	Molecule	Target	Value	Cell Line	Citation
IC50	EN219	RNF114	470 nM	N/A (in vitro)	[1]
DC50	EN219-JQ1 PROTAC	BRD4 (long isoform)	36 nM	231MFP	[2]
DC50	EN219-JQ1 PROTAC	BRD4 (short isoform)	14 nM	231MFP	[2]
Dmax	EN219-JQ1 PROTAC	BRD4	To be determined experimentally	231MFP	N/A

Signaling Pathways and Experimental Workflows

Ubiquitin-Proteasome System (UPS) Pathway

The following diagram illustrates the general mechanism of the ubiquitin-proteasome system, which is hijacked by **EN219**-based PROTACs to induce targeted protein degradation.





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References

- 1. Comprehensive Methods for Off-Target Detection in Gene Editing - CD Genomics [cd-genomics.com]
- 2. RNF114 Silencing Inhibits the Proliferation and Metastasis of Gastric Cancer - PMC [pmc.ncbi.nlm.nih.gov]
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